

potential applications of methyl adipate in green chemistry

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Compound of Interest

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Methyl Adipate in Green Chemistry: A Technical Guide

For: Researchers, Scientists, and Drug Development Professionals

Abstract

The imperative of sustainable industrial practices has catalyzed the exploration of green chemistry principles, emphasizing the use of renewable feedstocks, waste reduction, and the design of environmentally benign chemicals and processes. Within this paradigm, **methyl adipate**, a derivative of the dicarboxylic adipic acid, is emerging as a versatile platform chemical with significant potential across various applications. This technical guide provides an in-depth analysis of the green chemistry applications of **methyl adipate**, focusing on its synthesis, utility as a green solvent, role as a monomer in the production of biodegradable polymers, and potential as a biofuel additive. This document consolidates key quantitative data, details experimental protocols for pivotal synthesis and application methodologies, and presents visual representations of relevant chemical pathways and workflows to facilitate a comprehensive understanding for researchers, scientists, and professionals in drug development and related fields.

Introduction: The Role of Methyl Adipate in a Sustainable Future

The principles of green chemistry advocate for the design of chemical products and processes that minimize the use and generation of hazardous substances^{[1][2]}. This paradigm shift is crucial in mitigating the environmental impact of the chemical industry. **Methyl adipate**, encompassing both **monomethyl adipate** and **dimethyl adipate**, represents a promising building block in the advancement of green chemistry. Derived from adipic acid, which can be produced from bio-based feedstocks, **methyl adipate** offers a more sustainable alternative to petroleum-derived chemicals^[3]. Its favorable toxicological profile, biodegradability, and versatile reactivity make it a compelling candidate for a range of green applications.

This guide explores the multifaceted potential of **methyl adipate** in green chemistry, with a focus on:

- Eco-friendly Synthesis Routes: Examining methods that prioritize high atom economy, use of non-toxic catalysts, and energy efficiency.
- Performance as a Green Solvent: Evaluating its physicochemical properties as a replacement for conventional, hazardous organic solvents.
- Contribution to Biodegradable Polymers: Detailing its role as a key monomer in the synthesis of sustainable polymers for packaging, biomedical, and agricultural applications.
- Potential in Biofuels: Investigating its application as an additive to enhance the properties of biofuels.

By providing detailed technical information, this guide aims to empower researchers and professionals to harness the potential of **methyl adipate** in developing innovative and sustainable chemical solutions.

Synthesis of Methyl Adipate: Green and Efficient Methodologies

The green synthesis of **methyl adipate** focuses on processes that are environmentally friendly, economically viable, and produce high yields with minimal byproducts.

Catalytic Esterification of Adipic Acid

A prominent green method for producing **methyl adipate** is the direct esterification of adipic acid with methanol. To circumvent the use of corrosive mineral acids like sulfuric acid, research has focused on heterogeneous catalysts.

One such method involves the use of a macroporous cation exchange resin as a recyclable catalyst. This approach offers several advantages, including high product yield, ease of separation of the catalyst from the reaction mixture, and the potential for catalyst reuse, thereby minimizing waste^[4]. The process typically involves reacting adipic acid with an excess of methanol in the presence of the resin at elevated temperatures.

Another approach is a continuous esterification process, which can be more efficient for large-scale production. This method can involve a pre-esterification step in a tubular reactor followed by a catalytic rectification tower, allowing for continuous product removal and high conversion rates^[5].

Experimental Protocol 1: Synthesis of Monomethyl Adipate using a Macroporous Cation Exchange Resin

This protocol is adapted from a patented method and provides a general procedure for the synthesis of monomethyl adipate^[4].

Materials:

- Adipic acid
- Methanol
- Macroporous cation exchange resin (e.g., Amberlyst-15)
- Toluene (optional, as a solvent)
- Deionized water
- Hydrochloric acid (for resin pretreatment)
- Sodium hydroxide (for resin pretreatment)

Equipment:

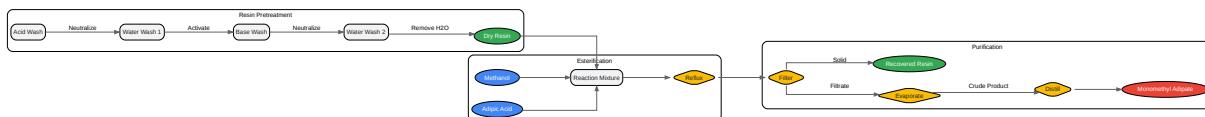
- Round-bottom flask equipped with a reflux condenser and magnetic stirrer
- Heating mantle
- Filtration apparatus
- Rotary evaporator
- Distillation apparatus

Procedure:

- Resin Pretreatment:
 - Wash the macroporous cation exchange resin sequentially with dilute hydrochloric acid, deionized water until neutral, dilute sodium hydroxide, and finally with deionized water until the pH is neutral.
 - Dry the pretreated resin in an oven at a suitable temperature (e.g., 80-100 °C) until constant weight.
- Esterification Reaction:
 - In a round-bottom flask, combine adipic acid, methanol (in a molar excess, e.g., 2:1 to 10:1 ratio to adipic acid), and the pretreated cation exchange resin (e.g., 10-20% by weight of adipic acid). Toluene can be used as a co-solvent.
 - Heat the mixture to reflux with constant stirring. The reaction temperature will depend on the boiling point of the solvent system (typically 60-100 °C).
 - Monitor the reaction progress by a suitable analytical technique (e.g., titration of unreacted acid or gas chromatography). Reaction times can range from 2 to 8 hours.
- Product Isolation and Purification:
 - After the reaction is complete, cool the mixture to room temperature.

- Separate the resin catalyst by filtration. The resin can be washed with methanol and dried for reuse.
- Remove the excess methanol and any solvent from the filtrate using a rotary evaporator.
- The crude **monomethyl adipate** can be further purified by vacuum distillation to obtain a high-purity product. A total recovery of 95.8% with a product content of 98.43% has been reported[6].

Logical Relationship: Synthesis of Monomethyl Adipate



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Caption: Workflow for the synthesis of **monomethyl adipate**.

Methyl Adipate as a Green Solvent

The search for green solvents is a cornerstone of sustainable chemistry, aiming to replace volatile organic compounds (VOCs) that are often toxic, flammable, and environmentally persistent[7][8][9]. **Dimethyl adipate**, in particular, has garnered attention as a viable green solvent alternative due to its favorable properties.

Physicochemical Properties

The suitability of a solvent for a particular application is determined by its physical and chemical properties. The table below summarizes the key properties of **monomethyl adipate** and **dimethyl adipate**, alongside those of some common conventional solvents for comparison.

Property	Monomethyl Adipate	Dimethyl Adipate	Toluene	Dichloromethane
CAS Number	627-91-8	627-93-0[10]	108-88-3	75-09-2
Molecular Weight (g/mol)	160.17[11]	174.20[4][10]	92.14	84.93
Boiling Point (°C)	162 (at 10 mmHg)	109-110 (at 14 mmHg)[4]	110.6	39.6
Melting Point (°C)	7-9	8[4]	-95	-96.7
Density (g/mL at 25°C)	1.081	1.063[4]	0.867	1.326
Flash Point (°C)	113	107[12]	4	N/A
Vapor Pressure (mmHg at 20°C)	Low	0.06[12]	22	349
Solubility in Water	Soluble	Insoluble[12]	0.52 g/L	13 g/L

Data for Toluene and Dichloromethane are from standard chemical property databases.

As indicated in the table, **dimethyl adipate** possesses a high boiling point and a low vapor pressure, which significantly reduces its volatility and flammability compared to solvents like toluene and dichloromethane. This translates to lower emissions of VOCs and a safer working environment. Its low toxicity is another key advantage[11].

Applications as a Green Solvent

Dimethyl adipate is used as a specialty solvent in a variety of applications, including:

- **Coatings and Resins:** Its excellent solvency for a wide range of resins makes it a suitable replacement for more hazardous solvents in paints, coatings, and inks[11][12].
- **Paint Strippers:** Due to its high boiling point and strong solvency, it can be an effective and safer alternative to halogenated solvents in paint removal formulations[11].
- **Pigment Dispersant:** It can be used to disperse pigments in various formulations[11].
- **Cleaning Agents:** Its properties make it suitable for use in industrial cleaning applications.
- **Extraction:** Studies have shown its potential in liquid-liquid extraction processes, for example, in the separation of alcohols from aqueous solutions[13].

Methyl Adipate in Biodegradable Polymers

The accumulation of non-biodegradable plastics in the environment is a pressing global issue. Biodegradable polymers offer a sustainable alternative, and **methyl adipate** is a key monomer in the synthesis of several important classes of these materials, particularly aliphatic and aliphatic-aromatic polyesters[14].

Synthesis of Biodegradable Polyesters

Biodegradable polyesters are typically synthesized through the polycondensation of a diol with a dicarboxylic acid or its ester derivative. The use of **dimethyl adipate** in this process is advantageous as the methanol byproduct can be easily removed, driving the reaction towards the formation of high molecular weight polymers.

A common example is the synthesis of poly(butylene adipate-co-terephthalate) (PBAT), a biodegradable and compostable polymer used in applications such as packaging films and agricultural mulch[15]. In the synthesis of PBAT, **dimethyl adipate** is copolymerized with 1,4-butanediol and dimethyl terephthalate.

Enzymatic catalysis, often employing lipases such as *Candida antarctica* lipase B (CALB), is a particularly green approach to polyester synthesis[16][17]. Enzymatic methods proceed under milder reaction conditions, exhibit high selectivity, and avoid the use of potentially toxic metal catalysts[18]. For example, poly(sorbitol adipate) has been synthesized enzymatically for potential use in drug delivery systems[18][19].

Experimental Protocol 2: Enzymatic Synthesis of Poly(1,6-hexylene adipate)

This protocol provides a general procedure for the enzymatic polycondensation of diethyl adipate (a close analogue of **dimethyl adipate**) and 1,6-hexanediol, which can be adapted for **dimethyl adipate**[\[1\]](#).

Materials:

- **Dimethyl adipate**
- 1,6-hexanediol
- Immobilized *Candida antarctica* lipase B (e.g., Novozym 435)
- Diphenyl ether (as a high-boiling solvent, optional for solution polymerization)
- Chloroform
- Methanol

Equipment:

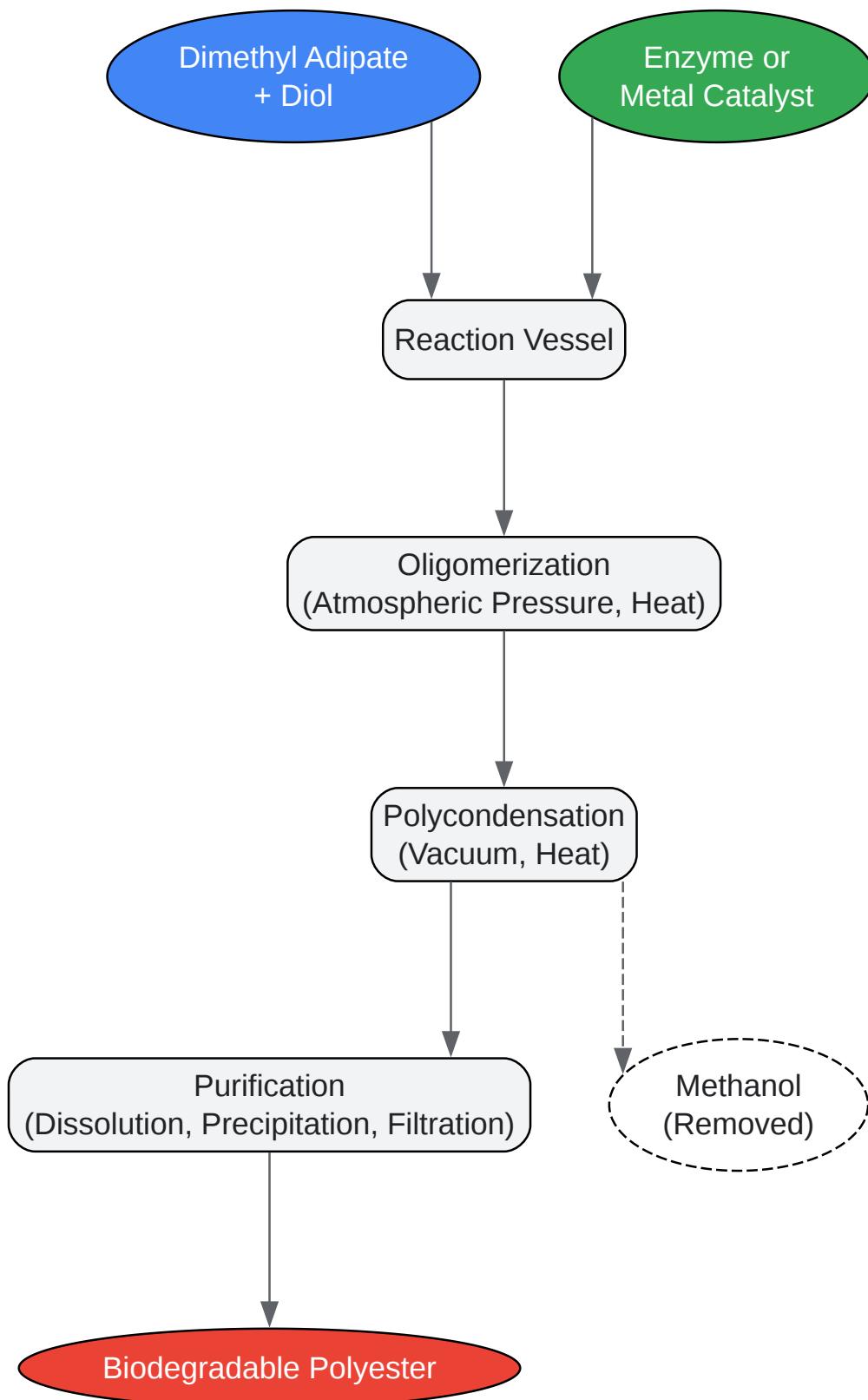
- Schlenk tube or reaction vessel with a magnetic stirrer
- Oil bath
- Vacuum pump
- Filtration apparatus
- Rotary evaporator

Procedure:

- Reaction Setup:
 - To a Schlenk tube, add equimolar amounts of **dimethyl adipate** and 1,6-hexanediol.
 - Add the immobilized lipase (e.g., 1-10% by weight of the total monomers).

- For solution polymerization, add a high-boiling solvent like diphenyl ether. For bulk polymerization, no solvent is added.
- Oligomerization:
 - Heat the reaction mixture to a temperature between 80-100 °C in an oil bath with constant stirring under atmospheric pressure for a set period (e.g., 2 hours) to form low molecular weight oligomers.
- Polycondensation:
 - Apply a vacuum (e.g., 10 mbar) to the reaction vessel to remove the methanol byproduct.
 - Continue the reaction under vacuum at the same temperature for an extended period (e.g., 24-48 hours) to increase the polymer's molecular weight.
- Polymer Isolation and Purification:
 - Cool the reaction mixture to room temperature and dissolve the product in a suitable solvent like chloroform.
 - Separate the immobilized enzyme by filtration. The enzyme can be washed, dried, and reused.
 - Concentrate the filtrate using a rotary evaporator.
 - Precipitate the polymer by adding the concentrated solution dropwise to a non-solvent like cold methanol with vigorous stirring.
 - Collect the precipitated polymer by filtration and dry it under vacuum until a constant weight is achieved.

Experimental Workflow: Biodegradable Polyester Synthesis

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Caption: General workflow for the synthesis of biodegradable polyesters.

Properties of Adipate-Based Polyesters

The properties of polyesters derived from **methyl adipate** can be tailored by the choice of diol and by copolymerization with other dicarboxylic acids. The table below presents a summary of the thermal and mechanical properties of some representative poly(alkylene adipate)s.

Polymer	Melting Temperature (T _m , °C)	Glass Transition Temperature (T _g , °C)	Tensile Strength (MPa)	Elongation at Break (%)
Poly(ethylene adipate) (PEAd)	45-55	-50 to -45	High	-
Poly(propylene adipate) (PPAd)	45-50	-45 to -40	Similar to LDPE	-
Poly(butylene adipate) (PBAd)	55-65	-60 to -55	High	-
Poly(butylene adipate-co-terephthalate) (PBAT)	110-130	-30 to -25	20-35	300-800

Data compiled from various sources[12][15][20][21]. Note that specific values can vary depending on the molecular weight and crystallinity of the polymer.

The data indicates that by incorporating aromatic units, as in PBAT, the mechanical properties and melting temperature can be significantly enhanced, expanding the range of potential applications.

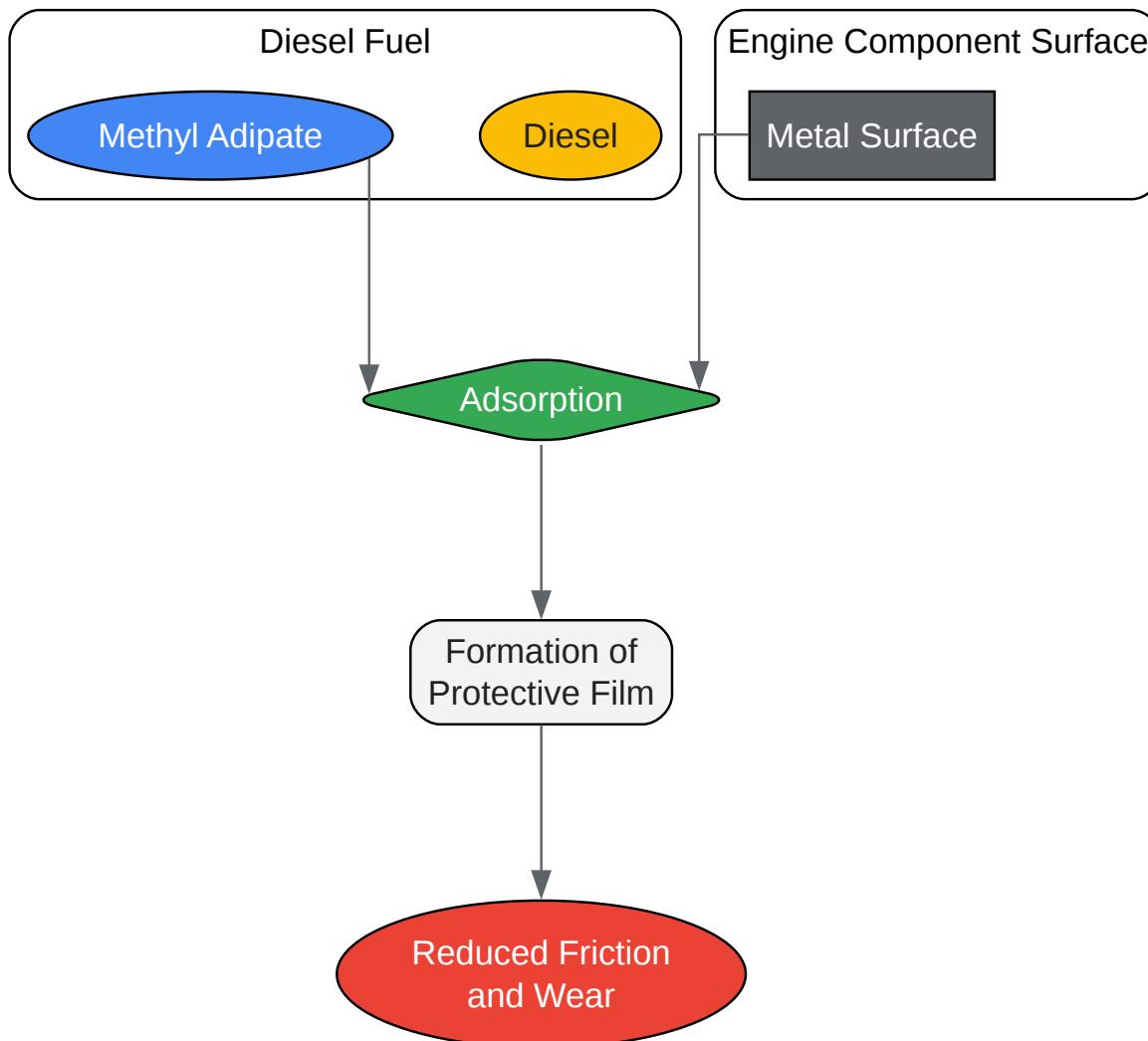
Methyl Adipate as a Biofuel Additive

The use of biodiesel, typically composed of fatty acid methyl esters (FAMEs), is a key strategy for reducing reliance on fossil fuels. While **methyl adipate** is not a conventional FAME, its ester structure suggests it may have beneficial properties as a biofuel additive.

One of the critical properties of diesel fuel is its lubricity, which is essential for preventing wear in fuel injection systems. The refining processes to reduce sulfur content in diesel fuel also remove naturally occurring lubricating compounds. Biodiesel and its components are known to be excellent lubricity enhancers[22]. The polar ester groups in molecules like **methyl adipate** can adsorb to metal surfaces, forming a protective film that reduces friction and wear.

While direct quantitative data on the performance of **methyl adipate** as a lubricity additive is limited in the reviewed literature, studies on various FAMEs have shown that even small concentrations (e.g., 1-2%) can significantly improve the lubricity of diesel fuel[23]. Further research is needed to quantify the specific lubricity benefits of **methyl adipate** and its impact on other fuel properties such as cetane number, viscosity, and cold flow properties.

Signaling Pathway: Mechanism of Lubricity Improvement by Methyl Esters



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Caption: Proposed mechanism of lubricity enhancement by **methyl adipate**.

Conclusion and Future Outlook

Methyl adipate is a versatile and promising platform chemical within the framework of green chemistry. Its potential for sustainable synthesis, coupled with its demonstrated and potential applications as a green solvent, a monomer for biodegradable polymers, and a biofuel additive, positions it as a key player in the transition towards a more sustainable chemical industry.

Future research should focus on:

- Optimizing Synthesis: Further development of highly efficient and selective catalytic systems for the synthesis of **methyl adipate** from renewable feedstocks.
- Expanding Solvent Applications: A more systematic evaluation of its performance as a solvent in a wider range of chemical transformations and industrial processes.
- Advanced Polymer Development: The design and synthesis of novel biodegradable polymers and copolymers based on **methyl adipate** with tailored properties for specific high-value applications, including in the biomedical field.
- Quantifying Biofuel Performance: A comprehensive investigation into the effects of **methyl adipate** as a biofuel additive on lubricity, combustion characteristics, and emissions.
- Life Cycle Assessment: Conducting thorough life cycle assessments to quantify the overall environmental benefits of using **methyl adipate**-based products compared to their conventional counterparts[24][25][26][27][28].

By continuing to explore and innovate across these areas, the scientific and industrial communities can fully realize the potential of **methyl adipate** to contribute to a greener and more sustainable future.

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